

# The Discovery and Isolation of Angeloylbinankadsurin A: A Technical Guide

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## Compound of Interest

Compound Name: angeloylbinankadsurin A

Cat. No.: B13074472

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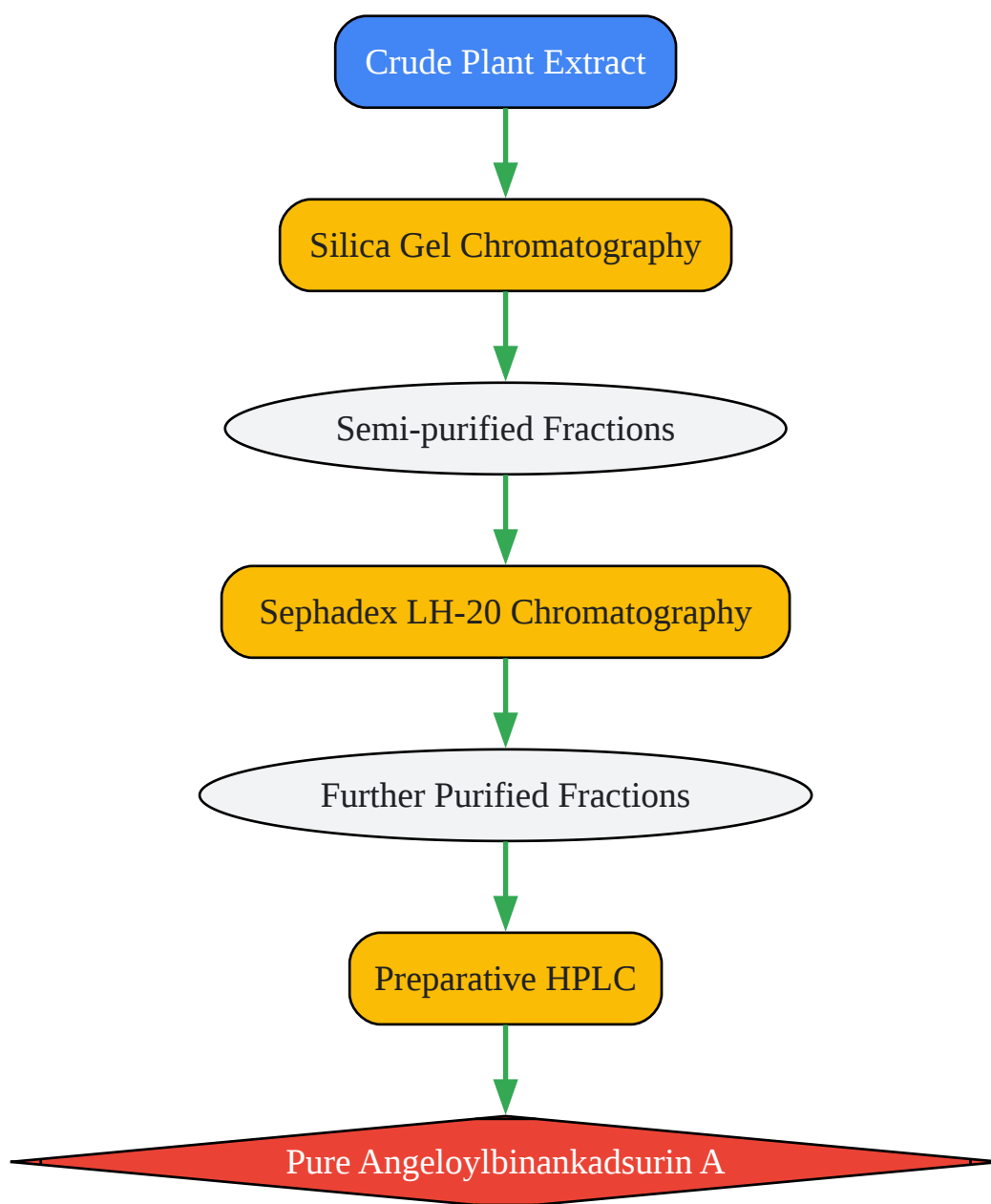
For Researchers, Scientists, and Drug Development Professionals

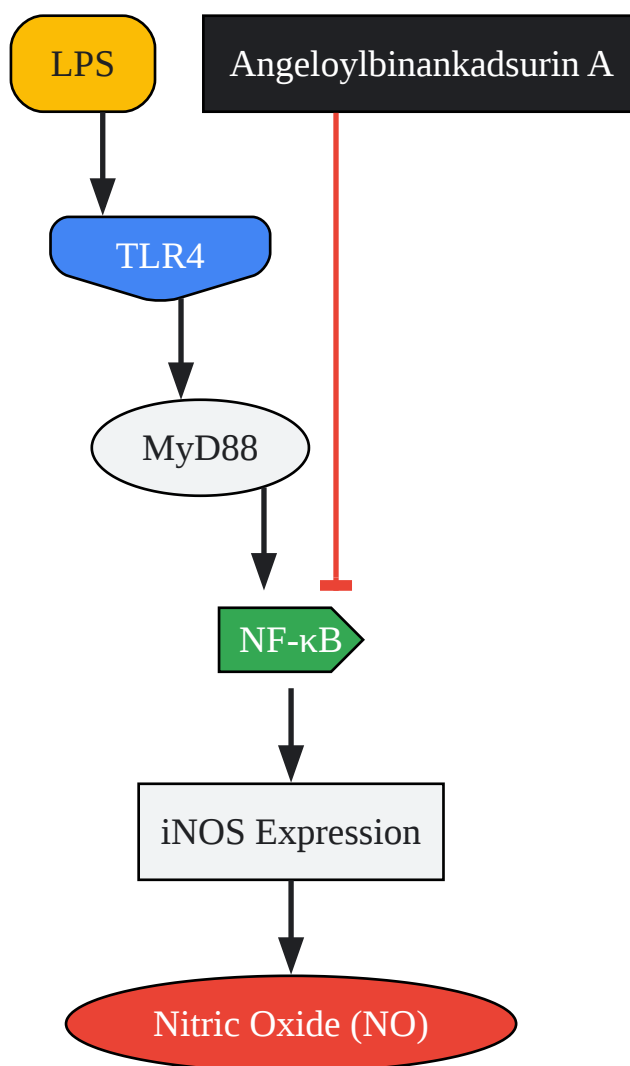
This technical guide provides a comprehensive overview of the discovery and isolation of **angeloylbinankadsurin A**, a bioactive lignan found in plants of the Kadsura genus. This document details the methodologies for its extraction from natural sources, purification, and structural elucidation, supported by quantitative data and procedural diagrams.

## Discovery from Natural Sources

**Angeloylbinankadsurin A** belongs to the family of dibenzocyclooctadiene lignans, a class of secondary metabolites prevalent in the Schisandraceae family, particularly within the genus Kadsura.[1][2] These plants have a long history of use in traditional medicine, especially in China, for treating a variety of ailments, which has prompted scientific investigation into their chemical constituents.[1][2]

The discovery of **angeloylbinankadsurin A** and related compounds, such as angeloylgomisin R and R(+)-angeloylgomisin M1, originated from phytochemical studies on the roots and stems of Kadsura longipedunculata and Kadsura coccinea.[3][4] These investigations aim to isolate and identify novel bioactive molecules that could serve as leads for new drug development. The general workflow for such a discovery process is outlined below.





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## References

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